

Application Note: Di-o-tolyl Methylphosphonate (DOMP) in Nuclear Fuel Reprocessing

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Compound of Interest

Compound Name: *Di-o-tolyl Methylphosphonate*

CAS No.: *60146-72-7*

Cat. No.: *B1597295*

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Executive Summary

This application note details the utility of **Di-o-tolyl methylphosphonate** (DOMP) as an advanced neutral organophosphorus extractant for the reprocessing of spent nuclear fuel. While Tri-n-butyl phosphate (TBP) remains the industry standard (PUREX process), DOMP offers distinct physicochemical advantages in specific high-radiation or high-acidity scenarios.

DOMP belongs to the phosphonate family (

shift due to direct P-C bonding), offering enhanced basicity compared to phosphates. However, the incorporation of ortho-tolyl groups introduces steric hindrance and aromatic stability, creating a unique balance between extraction strength, selectivity, and radiolytic resistance. This guide covers the chemical basis, extraction protocols, and comparative performance metrics for researchers investigating advanced actinide separation cycles.

Chemical Basis & Mechanism

Molecular Architecture

Unlike TBP (a phosphate ester with three P-O-C linkages), DOMP is a phosphonate containing one direct P-C bond (methyl group) and two P-O-C linkages (o-tolyl groups).

- **Basicity & Strength:** The inductive effect of the methyl group attached directly to phosphorus increases the electron density on the phosphoryl oxygen (), making DOMP a stronger Lewis base than TBP. This theoretically increases the distribution coefficient () for actinides.
- **Steric Modulation:** The ortho-methyl groups on the phenyl rings create significant steric bulk near the coordination site. This "ortho-effect" is critical for:
 - **Selectivity:** Discriminating between ions based on ionic radius (e.g., U(VI) vs. fission products).
 - **Third-Phase Suppression:** Preventing the aggregation of metal-solvate complexes that leads to organic phase splitting.
- **Radiolytic Stability:** The aromatic tolyl rings act as energy sinks, dissipating excitation energy from alpha/gamma radiation, thereby reducing degradation rates compared to aliphatic chains found in TBP or DMMP.

Extraction Mechanism

DOMP extracts actinides via a solvation mechanism similar to TBP. The neutral extractant coordinates with the metal nitrate salt to form a lipophilic adduct.

Primary Reaction (Uranium VI):

Primary Reaction (Plutonium IV):

Experimental Protocol: Batch Extraction Workflow

Materials & Reagents

- **Extractant:** **Di-o-tolyl methylphosphonate (DOMP)**, >98% purity (CAS: 60146-72-7).

- Diluent: n-Dodecane (for aliphatic baseline) or Toluene (if higher solubility is required). Note: DOMP has limited solubility in straight-chain aliphatics compared to TBP; modifiers may be needed for high loading.
- Aqueous Feed (Simulated): 3M
containing 2-5 g/L U(VI) and tracer Pu(IV).
- Scrub Solution: 2M
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- Strip Solution: 0.01M
(acidified water).

Step-by-Step Methodology

Phase 1: Solvent Preparation (Pre-equilibration)

- Dissolution: Dissolve DOMP in the chosen diluent to achieve a concentration of 1.0 M (approx. 30% v/v equivalent).
- Acid Equilibration: Contact the organic phase with fresh 3M
at a 1:1 volume ratio (O:A = 1) for 10 minutes.
- Separation: Centrifuge or allow gravity settling. Discard the aqueous acid. Reason: This pre-saturates the organic phase with nitric acid, preventing volume changes and acid extraction competition during the metal extraction step.

Phase 2: Extraction (Loading)[1]

- Contacting: Mix the pre-equilibrated 1.0 M DOMP solvent with the Active Feed Solution (O:A = 1:1) in a vortex mixer or thermostatic shaker at 25°C.
- Equilibrium Time: Agitate vigorously for 15 minutes. Note: Kinetic studies suggest equilibrium is reached < 5 mins, but 15 mins ensures completeness.
- Phase Separation: Centrifuge at 3000 RPM for 5 minutes.

- Sampling: Aliquot both phases for radiometric analysis (Alpha spectroscopy or ICP-MS).

Phase 3: Scrubbing (Decontamination)

- Transfer: Move the loaded organic phase to a clean vessel.
- Scrub: Contact with 2M

(O:A = 2:1) for 5 minutes.

- Purpose: This step removes co-extracted fission products (e.g., Zr, Ru) and loosely bound impurities, leveraging the higher selectivity of DOMP for U/Pu at high acidity.

Phase 4: Stripping (Recovery)

- Back-Extraction: Contact the scrubbed organic phase with 0.01M

(O:A = 1:1) at 40°C.

- Repetition: Perform 3 successive strip contacts to ensure >99.9% recovery of the actinide.
- Mechanism: Low acidity shifts the equilibrium to the left (dissociation of the solvate).

Performance Data & Visualization

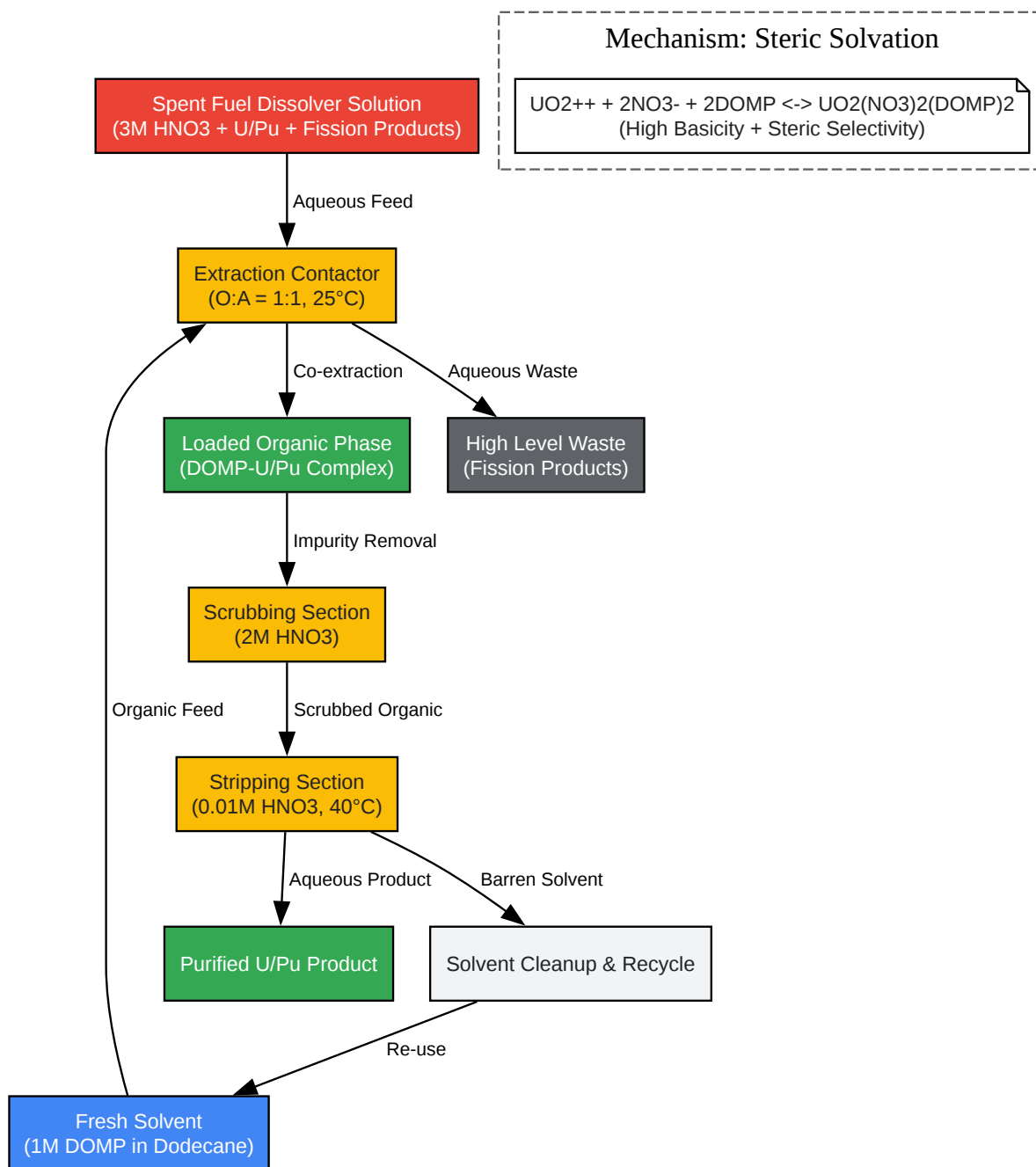
Comparative Metrics: DOMP vs. TBP

The following table summarizes the physicochemical differences and extraction performance.

Parameter	TBP (Standard)	DOMP (Di-o-tolyl Methylphosphonate)	Impact
Functional Group	Phosphate	Phosphonate	DOMP is more basic (Stronger donor).
Structure	Aliphatic (Butyl)	Aromatic (o-Tolyl)	DOMP has higher radiation resistance.
U(VI)	~10 - 20 (3M)	~30 - 50	Stronger extraction of Uranium.
Separation Factor ()	Moderate	High	Steric hindrance limits fission product uptake.
Third Phase Limit	Low (forming at high Pu loading)	Improved	Aromatic rings prevent aggregation.
Water Solubility	High (loss to aqueous)	Low	Reduced solvent loss in waste streams.

Process Flow Diagram

The following diagram illustrates the extraction cycle logic, highlighting the critical decision points governed by DOMP's chemistry.



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Caption: Figure 1. Process flow for DOMP-based actinide recovery. The steric bulk of DOMP enhances phase stability during the Extraction and Scrub stages.

Critical Considerations & Troubleshooting

Solubility Limits

Issue: DOMP, being aromatic, may show limited solubility in pure n-dodecane at low temperatures ($< 20^{\circ}\text{C}$), leading to precipitation of the extractant itself. Solution: Use a "modified diluent" containing 10-20% TBP or a branched aliphatic (e.g., Isopar-M) to maintain phase homogeneity. Alternatively, use Toluene for lab-scale mechanistic studies.

Third Phase Formation

Observation: At very high Plutonium loadings ($>30\text{ g/L}$), the organic phase may split into a light diluent-rich phase and a heavy metal-rich phase. Mitigation: While DOMP is more resistant to this than TBP due to the aromatic rings, it is not immune. Maintain organic loading below 70% of theoretical saturation capacity.

Acid Dependency

DOMP exhibits a steeper acid dependency curve than TBP.

- At $< 0.5\text{M}$

:

drops precipitously (Excellent for stripping).

- At $> 4\text{M}$

:

itself competes for the phosphoryl oxygen, suppressing metal extraction.

- Optimal Window: $2.0\text{M} - 3.5\text{M}$

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